

# Validating the Physical Properties of Decylcyclohexane Against Literature Values: A Comparative Guide

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## Compound of Interest

Compound Name: Decylcyclohexane

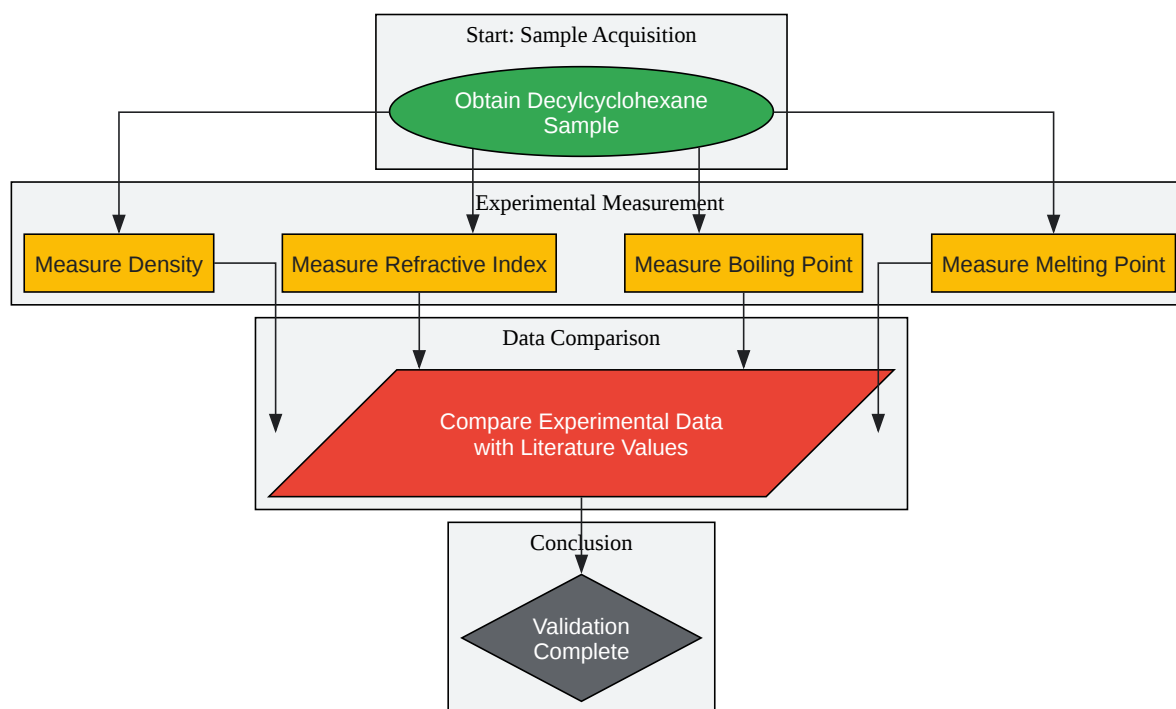
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This guide provides a comprehensive comparison of the physical properties of **decylcyclohexane** with established literature values. It is designed for researchers, scientists, and professionals in drug development who require accurate physical data for this compound. The guide outlines standard experimental protocols for the validation of these properties and includes a workflow for the validation process.

## Workflow for Physical Property Validation

The following diagram illustrates the logical workflow for validating the physical properties of a **decylcyclohexane** sample against literature data.



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Caption: Workflow for validating **decylcyclohexane**'s physical properties.

## Literature Values for Physical Properties of Decylcyclohexane

The following table summarizes the physical properties of **decylcyclohexane** as reported in various chemical literature and databases.

Physical Property	Reported Value	Source(s)
Density	0.8 ± 0.1 g/cm <sup>3</sup>	ChemSrc[1]
0.812 g/cm <sup>3</sup>	Guidechem[2]	
0.8167 g/L	Toxics Use Reduction Institute	
0.82 g/cm <sup>3</sup>	ChemicalBook[3][4]	
Refractive Index	1.449	ChemSrc, Guidechem[1][2]
1.45338	Toxics Use Reduction Institute	
1.4500 to 1.4540	ChemicalBook[3]	
Boiling Point	299.00 °C (@ 760.00 mm Hg)	The Good Scents Company[5]
299.7 ± 3.0 °C (@ 760 mmHg)	ChemSrc[1]	
299 °C	Toxics Use Reduction Institute, ChemicalBook[3][4]	
Melting Point	-2 °C	ChemSrc, Guidechem, ChemicalBook[1][2][3][4]
-1.7 °C	Toxics Use Reduction Institute	

## Experimental Protocols

Detailed methodologies for the experimental determination of the key physical properties of **decylcyclohexane** are provided below.

### Density Measurement

The density of a liquid can be determined by measuring the mass of a known volume.[6][7]

- Apparatus:
  - Pycnometer (specific gravity bottle) of a known volume (e.g., 25 mL)
  - Analytical balance (accurate to ±0.0001 g)

- Thermometer
- Water bath for temperature control
- Procedure:
  - Clean and thoroughly dry the pycnometer.
  - Weigh the empty, dry pycnometer on the analytical balance and record its mass ( $m_1$ ).
  - Fill the pycnometer with the **decylcyclohexane** sample, ensuring no air bubbles are trapped.
  - Place the filled pycnometer in a temperature-controlled water bath (e.g., at 20°C) and allow it to equilibrate.
  - Once equilibrated, carefully dry the outside of the pycnometer and weigh it again to determine the mass of the pycnometer and the liquid ( $m_2$ ).
  - The mass of the **decylcyclohexane** sample ( $m_{\text{liquid}}$ ) is calculated as:  $m_{\text{liquid}} = m_2 - m_1$ .
  - The density ( $\rho$ ) is then calculated using the known volume of the pycnometer ( $V$ ):  $\rho = m_{\text{liquid}} / V$ .
  - Repeat the measurement at least three times to ensure accuracy and calculate the average density.[8]

## Refractive Index Measurement

The refractive index is determined using a refractometer, which measures the extent to which light is bent when it passes through the liquid.

- Apparatus:
  - Abbe refractometer
  - Constant temperature water circulator

- Dropper or pipette
- Lens paper and ethanol for cleaning
- Procedure:
  - Calibrate the Abbe refractometer using a standard sample with a known refractive index, such as distilled water.[\[9\]](#)
  - Clean the prism surfaces of the refractometer with ethanol and lens paper.
  - Using a clean dropper, place a few drops of the **decylcyclohexane** sample onto the lower prism.[\[10\]](#)
  - Close the prisms and ensure the liquid spreads evenly without any air bubbles.
  - Allow the sample to reach thermal equilibrium by circulating water at a specific temperature (e.g., 20°C) through the instrument.
  - While looking through the eyepiece, adjust the coarse and fine control knobs until the boundary line between the light and dark fields is sharp and centered on the crosshairs.[\[10\]](#)
  - Read the refractive index value directly from the instrument's scale.
  - Perform multiple readings and average the results for precision.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[\[11\]](#) A common method for small sample volumes is the Thiele tube method.[\[12\]](#)

- Apparatus:
  - Thiele tube
  - Thermometer (-10 to 300°C)

- Small test tube or Durham tube
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or hot plate)
- Mineral oil or silicone oil
- Procedure:
  - Add a small amount (0.5-1 mL) of **decylcyclohexane** to the small test tube.
  - Place a capillary tube, with its sealed end up, into the test tube containing the sample.[\[12\]](#)
  - Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
  - Insert this assembly into the Thiele tube containing heat-stable oil, making sure the sample is immersed in the oil.[\[12\]](#)
  - Gently heat the side arm of the Thiele tube.[\[12\]](#)
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - Continue heating until a continuous and rapid stream of bubbles is observed.
  - Remove the heat and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[12\]](#) Record this temperature.
  - Record the atmospheric pressure at the time of the measurement.

## Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For substances that are liquid at room temperature, this requires cooling the sample until it solidifies.

- Apparatus:
  - Melting point apparatus (e.g., Mel-Temp) or a Thiele tube setup
  - Capillary tubes
  - Cooling bath (e.g., dry ice/acetone)
  - Thermometer
- Procedure:
  - Place a small amount of liquid **decylcyclohexane** in a capillary tube.
  - Cool the capillary tube in a cooling bath until the sample solidifies completely.
  - Place the capillary tube containing the solid sample into the melting point apparatus.<sup>[13]</sup>  
<sup>[14]</sup>
  - Heat the sample slowly, at a rate of about 1-2°C per minute, as the melting point is approached.<sup>[13]</sup><sup>[15]</sup>
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Record the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).<sup>[16]</sup>
  - The recorded temperature range is the melting point of the substance. For a pure compound, this range should be narrow.<sup>[14]</sup>

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